

Comprehensive Safety and Handling Guide for (R)-(+)-2-Chloropropionic Acid

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Compound of Interest

Compound Name: (R)-(+)-2-Chloropropionic acid

Cat. No.: B014742

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This guide provides essential safety, handling, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals working with **(R)-(+)-2-Chloropropionic acid**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

(R)-(+)-2-Chloropropionic acid is a corrosive and toxic chemical that requires careful handling to prevent personal injury and environmental contamination.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is harmful if swallowed, in contact with skin, or inhaled, and causes severe skin burns and eye damage.[\[4\]](#)[\[5\]](#)

Hazard Identification and Classification

- GHS Pictograms: Corrosion, Exclamation mark[\[1\]](#)
- Signal Word: Danger[\[1\]](#)[\[3\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed.[\[1\]](#)[\[3\]](#)[\[6\]](#)
 - H314: Causes severe skin burns and eye damage.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Precautionary Statements: A comprehensive list of precautionary statements can be found on the safety data sheet (SDS) and includes P280 (wear protective gloves/protective clothing/eye protection/face protection) and P305+P351+P338 (IF IN EYES: Rinse

cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(R)-(+)-2-Chloropropionic acid** is provided in the table below.

Property	Value
Appearance	Colorless to light yellow or brown transparent liquid.[2][7][8]
Molecular Formula	<chem>C3H5ClO2</chem> [3][7]
Molecular Weight	108.52 g/mol [3][7]
Boiling Point	185-188 °C (lit.)[1][9]
Density	1.258 g/mL at 20 °C (lit.)[1][9]
Flash Point	101 °C (213.8 °F) - closed cup[1]
Refractive Index	n20/D 1.4345 (lit.)[1][9]

Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the necessary precautions and procedures for safely handling **(R)-(+)-2-Chloropropionic acid** in a laboratory setting.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **(R)-(+)-2-Chloropropionic acid** in a well-ventilated area.[8] Use a chemical fume hood to minimize inhalation exposure.
- Eye and Face Protection: Wear tightly fitting safety goggles and a face shield (minimum 8-inch).[10] Eyewash stations should be readily accessible.[8][11]
- Skin Protection:

- Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or puncture before use.[10]
- Protective Clothing: Wear a lab coat, and consider additional protective clothing to prevent skin exposure.[8] Emergency showers should be available.[8][11]
- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and acid gases.[8]

Handling Procedures

- Pre-Handling:

- Read and understand the Safety Data Sheet (SDS) for **(R)-(+)-2-Chloropropionic acid** before beginning any work.
- Ensure all necessary PPE is available and in good condition.
- Prepare a designated work area within a chemical fume hood.

- During Handling:

- Avoid contact with skin, eyes, and clothing.[10]
- Do not breathe vapors or mist.[8]
- Measure and dispense the chemical carefully to avoid splashes.
- Keep containers tightly closed when not in use.[11]

- Post-Handling:

- Thoroughly wash hands and any exposed skin immediately after handling.[8][11]
- Decontaminate the work area and any equipment used.
- Store **(R)-(+)-2-Chloropropionic acid** in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents and strong bases.[8][11]

Disposal Plan

Proper disposal of **(R)-(+)-2-Chloropropionic acid** and contaminated materials is crucial to prevent environmental harm and ensure regulatory compliance.

Waste Segregation and Collection

- Chemical Waste: Collect all unused **(R)-(+)-2-Chloropropionic acid** and solutions containing it in a designated, properly labeled, and sealed hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, must be disposed of as hazardous waste. Place these items in a separate, clearly labeled waste container.

Spill Management

In the event of a spill:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[11\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the liquid with an inert absorbent material such as sand, dry lime, or soda ash.[\[2\]](#)[\[11\]](#) Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[\[2\]](#)[\[11\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.
- Personal Protection: All personnel involved in the cleanup must wear appropriate PPE, including respiratory protection.[\[2\]](#)[\[10\]](#)

Final Disposal

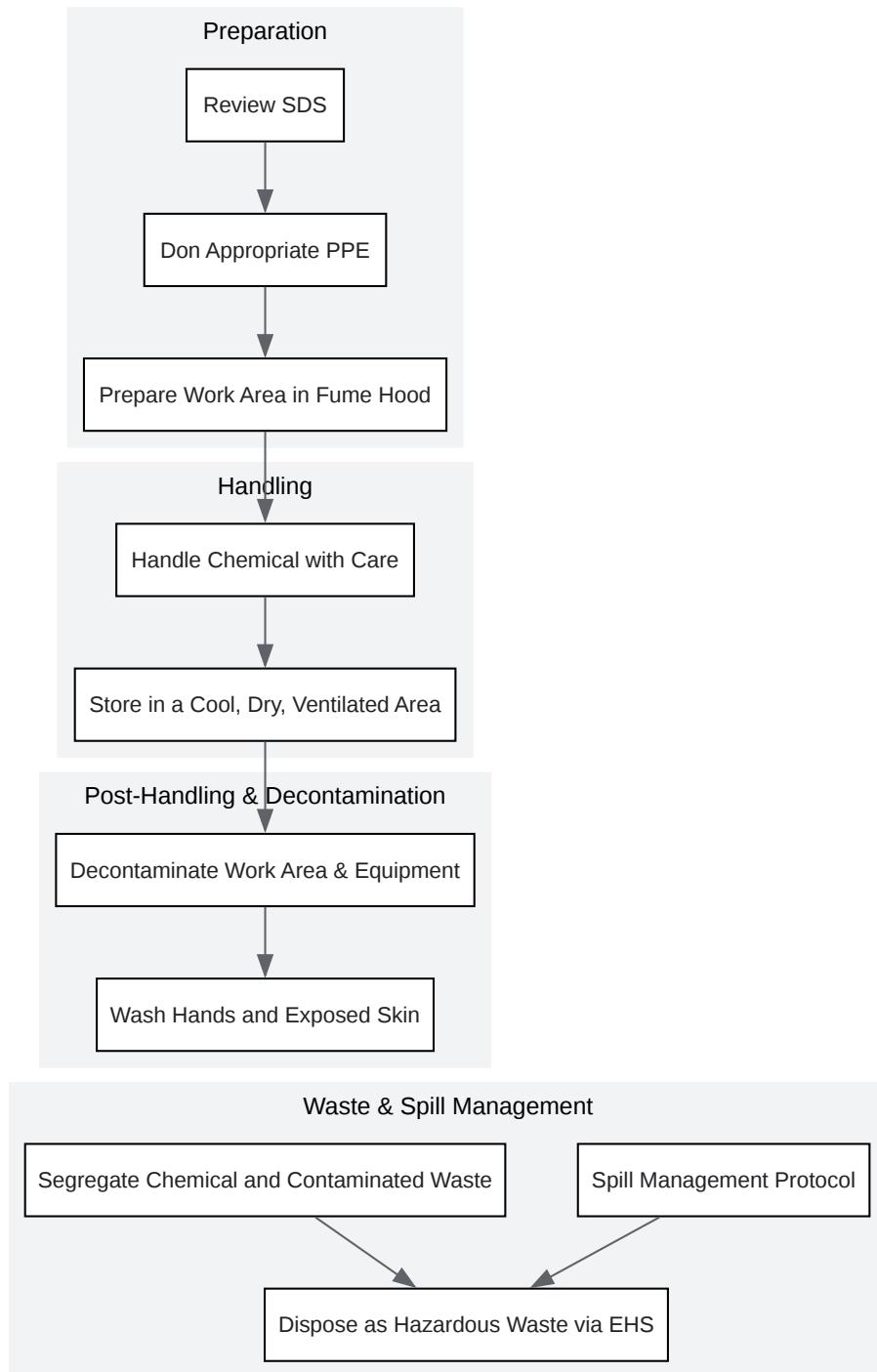
- All waste containing **(R)-(+)-2-Chloropropionic acid** must be disposed of as hazardous waste.[\[11\]](#)

- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety (EHS) department for specific guidance on disposal procedures.

Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **(R)-(+)-2-Chloropropionic acid**.

Workflow for Safe Handling and Disposal of (R)-(+)-2-Chloropropionic Acid

[Click to download full resolution via product page](#)**Caption: Logical workflow for handling and disposal of (R)-(+)-2-Chloropropionic acid.**

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